

"handling and storage of air-sensitive Tris(methylamino)borane"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tris(methylamino)borane

Cat. No.: B15388924

[Get Quote](#)

Technical Support Center: Tris(methylamino)borane

This technical support center provides guidance on the safe and effective handling and storage of **Tris(methylamino)borane**. Given its air-sensitive nature, proper techniques are crucial to maintain its integrity and ensure the safety of laboratory personnel.

Frequently Asked Questions (FAQs)

Q1: What is **Tris(methylamino)borane** and why is it considered air-sensitive?

A1: **Tris(methylamino)borane**, with the chemical formula $B(NHCH_3)_3$, is an organoboron compound. Like many aminoboranes, it is susceptible to reaction with components of the atmosphere. Compounds containing boron-nitrogen bonds are often readily hydrolyzed by moisture and can react with oxygen.^{[1][2]} This reactivity can lead to the degradation of the compound, affecting its purity and performance in subsequent applications, such as a precursor for boron nitride.^{[3][4][5][6][7][8]}

Q2: How should **Tris(methylamino)borane** be stored to ensure its stability?

A2: To prevent degradation, **Tris(methylamino)borane** should be stored in a tightly sealed container under an inert atmosphere, such as nitrogen or argon. The storage area should be cool, dry, and well-ventilated. It is crucial to store it away from incompatible materials, including water, acids, and oxidizing agents. For long-term storage, a glove box or a desiccator with an inert atmosphere is recommended.

Q3: What personal protective equipment (PPE) is required when handling **Tris(methylamino)borane**?

A3: When handling **Tris(methylamino)borane**, appropriate PPE is essential. This includes:

- Flame-resistant lab coat
- Chemical-resistant gloves (e.g., nitrile)
- Safety glasses or goggles
- A face shield may be necessary for procedures with a higher risk of splashing.

All handling of the compound should be performed within a chemical fume hood or a glove box.

Q4: Can I handle **Tris(methylamino)borane** on an open lab bench?

A4: No. Due to its air-sensitive nature, **Tris(methylamino)borane** should not be handled on an open lab bench where it can be exposed to atmospheric moisture and oxygen.^[1] All manipulations should be carried out under an inert atmosphere using techniques such as a glove box or a Schlenk line.^{[9][10][11][12]}

Q5: Is **Tris(methylamino)borane** flammable?

A5: While specific flammability data for **Tris(methylamino)borane** is not readily available, many organoboron compounds and related materials are flammable. Therefore, it should be treated as a flammable liquid.^{[13][14][15][16][17]} Keep it away from ignition sources such as open flames, hot surfaces, and sparks. When transferring significant quantities, proper grounding and bonding procedures should be followed to prevent the buildup of static electricity.^{[13][14][15][16][17]}

Troubleshooting Guides

Issue 1: The compound has changed in appearance (e.g., color change, precipitation).

- Possible Cause: The compound has likely been exposed to air or moisture, leading to decomposition.^[1]

- Solution:
 - Do not use the compromised material as it may lead to unpredictable results.
 - Review your handling and storage procedures to identify the source of the exposure.
 - Ensure all glassware is thoroughly dried before use and that the inert atmosphere is pure and dry.
 - Consider repurifying the material if possible and appropriate for your application, for instance, by vacuum distillation, though this should be approached with caution.[\[18\]](#)

Issue 2: Poor performance or unexpected side reactions in a synthesis.

- Possible Cause: Impurities in the **Tris(methylamino)borane**, likely due to degradation from air or moisture exposure, can interfere with your reaction.
- Solution:
 - Use a fresh, unopened sample of the reagent if available.
 - If you must use an opened container, ensure it has been stored correctly under a positive pressure of inert gas.
 - Before use, you can attempt to remove any volatile impurities by placing the compound under a high vacuum for a short period, assuming the compound itself is not volatile under those conditions.

Issue 3: Difficulty in transferring the liquid without exposure to air.

- Possible Cause: Inadequate inert atmosphere techniques.
- Solution:
 - Glove Box: If available, perform all transfers inside a glove box with a continuously purged inert atmosphere.[\[9\]](#)

- Schlenk Line/Cannula Transfer: For transfers on a Schlenk line, use a double-tipped needle (cannula) transfer technique. This involves pressurizing the vessel containing the **Tris(methylamino)borane** with an inert gas and using that pressure to push the liquid through the cannula into the receiving flask, which is also under an inert atmosphere.
- Syringe Transfer: For smaller quantities, a gas-tight syringe can be used. First, flush the syringe with inert gas. Then, draw the liquid into the syringe and quickly transfer it to the reaction vessel, which should also be purged with an inert gas.

Experimental Protocols

Protocol 1: General Inert Atmosphere Handling

This protocol outlines the basic steps for manipulating air-sensitive reagents like **Tris(methylamino)borane** using a Schlenk line.

- Glassware Preparation: Ensure all glassware (flasks, syringes, cannulas) is thoroughly dried in an oven (e.g., at 120°C overnight) and allowed to cool under a stream of dry inert gas or in a desiccator.
- Inert Gas Purge: Assemble the glassware on the Schlenk line. Evacuate the air from the flask using the vacuum line and then backfill with a high-purity inert gas (e.g., nitrogen or argon). Repeat this cycle three times to ensure a completely inert atmosphere.[\[11\]](#)
- Reagent Transfer: Use a cannula or a gas-tight syringe to transfer **Tris(methylamino)borane** from its storage container to the reaction flask. Ensure both the storage container and the reaction flask are under a positive pressure of inert gas.
- Reaction Setup: Once the transfer is complete, maintain a positive pressure of the inert gas throughout the reaction. This can be achieved by connecting the flask to a bubbler or a balloon filled with the inert gas.[\[11\]](#)

Protocol 2: Grounding and Bonding for Transfer of Flammable Liquids

To prevent static electricity buildup during the transfer of larger quantities of what should be treated as a flammable liquid, follow these steps.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

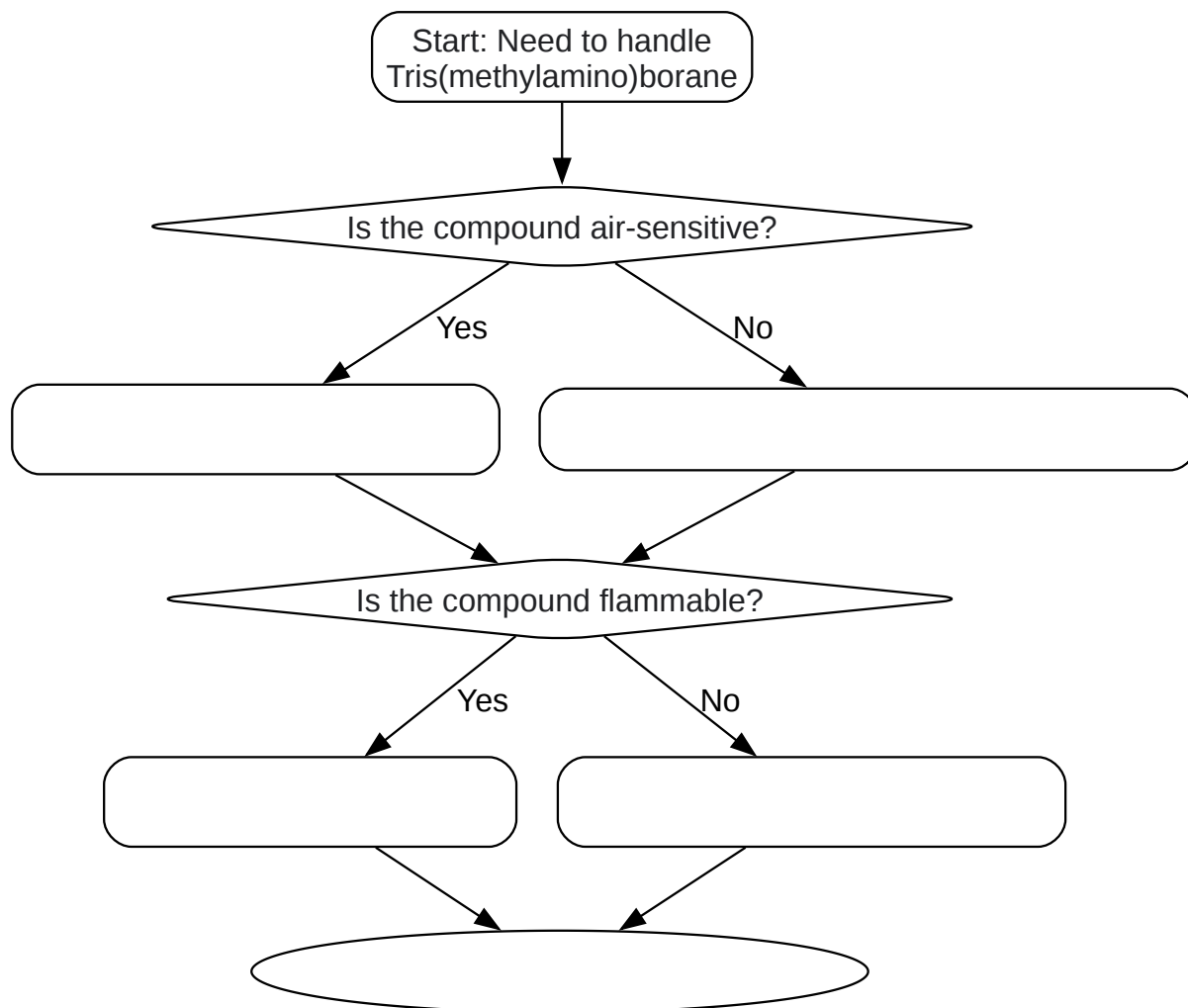
- Location: Perform the transfer in a well-ventilated area, preferably inside a chemical fume hood.[\[16\]](#)
- Grounding: Connect the dispensing container (e.g., a metal drum) to a known ground source using a grounding wire.[\[13\]](#)[\[14\]](#)
- Bonding: Connect the dispensing container to the receiving container with a bonding wire. This ensures both containers are at the same electrical potential.[\[13\]](#)[\[14\]](#)
- Metal-to-Metal Contact: Ensure all connections are made to bare metal to guarantee a good conductive path. Remove any paint or rust from the connection points.[\[14\]](#)[\[17\]](#)
- Transfer: Proceed with the transfer slowly to minimize splashing, which can also generate static electricity.[\[13\]](#)

Quantitative Data Summary

Property	Value	Source
Boiling Point	59 °C at 8 mmHg	[18]

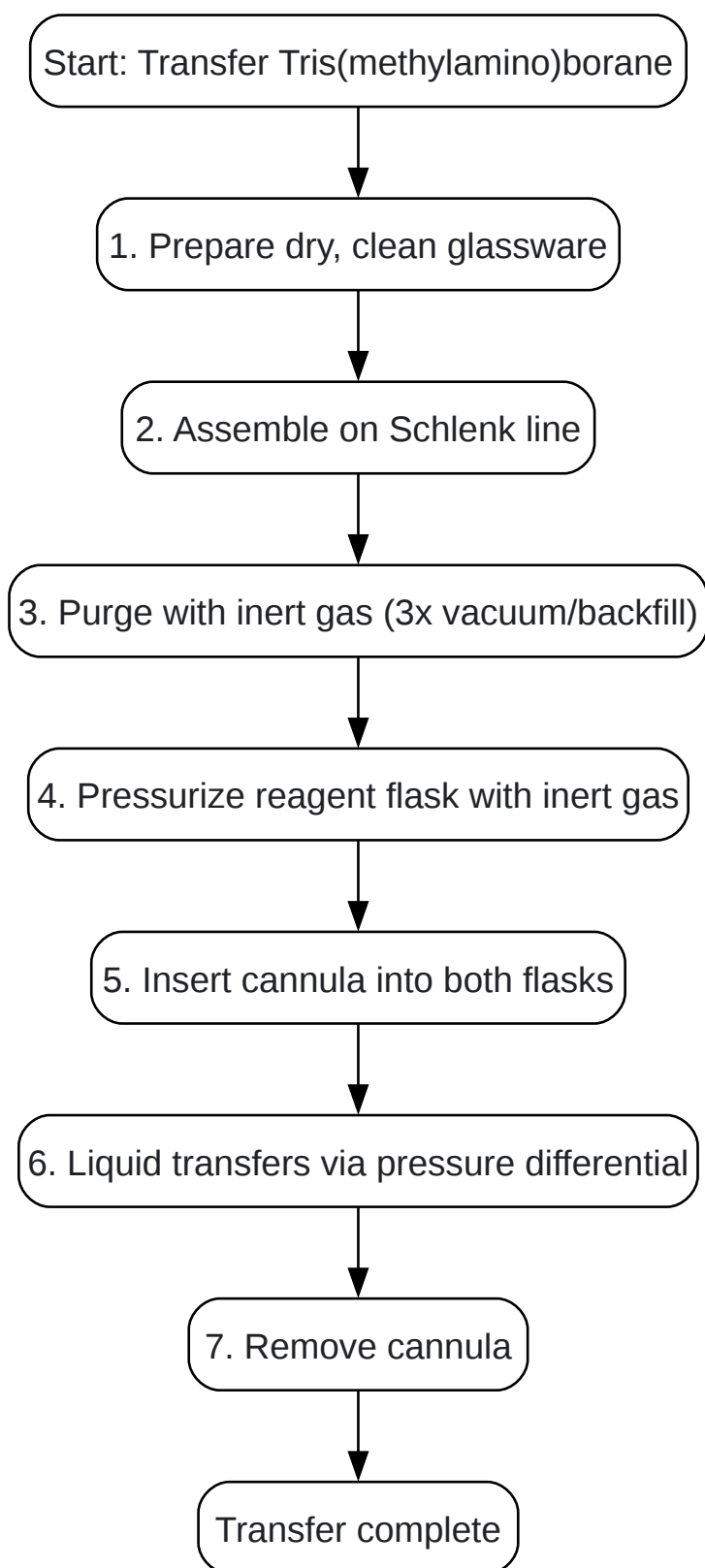
Note: Comprehensive quantitative data for **Tris(methylamino)borane** is limited in the provided search results. Users should always refer to the manufacturer's Safety Data Sheet (SDS) for the most accurate and complete information.

Visualizations



[Click to download full resolution via product page](#)

Caption: Decision workflow for handling **Tris(methylamino)borane**.



[Click to download full resolution via product page](#)

Caption: Workflow for cannula transfer of air-sensitive liquids.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vdoc.pub [vdoc.pub]
- 2. Tris(methylamino)borane | 7397-44-6 | Benchchem [benchchem.com]
- 3. pure.york.ac.uk [pure.york.ac.uk]
- 4. emerald.com [emerald.com]
- 5. Journal of Inorganic Materials [jim.org.cn]
- 6. researchgate.net [researchgate.net]
- 7. tandfonline.com [tandfonline.com]
- 8. researchgate.net [researchgate.net]
- 9. Schilke Lab - Inert Atmosphere [dev.blogs.oregonstate.edu]
- 10. Distillation - Wikipedia [en.wikipedia.org]
- 11. m.youtube.com [m.youtube.com]
- 12. youtube.com [youtube.com]
- 13. Transferring Flammable Liquids: Bonding & Grounding – College of Engineering Safety – UW–Madison [safety.engr.wisc.edu]
- 14. Bonding and Grounding | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 15. youtube.com [youtube.com]
- 16. ehs.washington.edu [ehs.washington.edu]
- 17. justrite.com [justrite.com]
- 18. The reactions between tris(primary amino)boranes and boron trifluoride: alkylaminoboron difluorides and primary amine–boron trifluoride adducts - Journal of the Chemical Society A: Inorganic, Physical, Theoretical (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. ["handling and storage of air-sensitive Tris(methylamino)borane"]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15388924#handling-and-storage-of-air-sensitive-tris-methylamino-borane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com